Application Note: High-Resolution Mass Spectrometry for Isochroman-3-Carboxylic Acid Characterization

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Compound of Interest

Compound Name:	*Isochroman-3-carboxylic acid*
CAS No.:	*1261578-13-5*
Cat. No.:	*B2778500*

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Introduction

Isochroman derivatives are significant scaffolds in medicinal chemistry, forming the core of numerous pharmacologically active agents. The precise characterization of these molecules, such as **isochroman-3-carboxylic acid**, is paramount in drug discovery and development to ensure identity, pu stability.[1][2] High-Resolution Mass Spectrometry (HRMS), particularly when coupled with liquid chromatography (LC), stands as a cornerstone analy technique for this purpose.[3] Its high sensitivity, mass accuracy, and resolving power enable the unambiguous determination of elemental compositio structural elucidation through fragmentation analysis.[4][5][6]

This application note provides a comprehensive guide for the characterization of **isochroman-3-carboxylic acid** using LC-HRMS. It details a robust from sample preparation to data interpretation and method validation, grounded in established scientific principles and regulatory expectations.

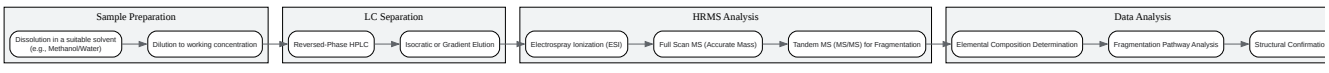
Principle and Rationale

The core of this application lies in the capabilities of modern HRMS platforms, such as Orbitrap or Time-of-Flight (TOF) mass analyzers, to provide hi resolution and accurate mass measurements.[7][8] This allows for the confident determination of the elemental formula of the parent molecule and its fragments.[6][9] When coupled with tandem mass spectrometry (MS/MS), a detailed structural characterization can be achieved by analyzing the frag patterns of the molecule.[6][10]

For a carboxylic acid like **isochroman-3-carboxylic acid**, electrospray ionization (ESI) is the preferred ionization technique.[11] Given the acidic natu analyte, negative ion mode ESI is typically employed to generate the deprotonated molecule $[M-H]^-$. However, positive ion mode can also be utilized, forming adducts such as $[M+H]^+$, $[M+Na]^+$, or $[M+NH_4]^+$.[11] The choice of ionization mode can be critical and may depend on the mobile phase com and the desired sensitivity.

Experimental Workflow

The overall workflow for the characterization of **isochroman-3-carboxylic acid** is depicted below. This process begins with sample preparation, follo separation, HRMS analysis, and finally, data processing and interpretation.



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Caption: Overall workflow for the LC-HRMS characterization of **isochroman-3-carboxylic acid**.

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Detailed Protocols

Sample Preparation

- Objective: To prepare a solution of **isochroman-3-carboxylic acid** suitable for LC-HRMS analysis.
- Protocol:
  - Accurately weigh approximately 1 mg of **isochroman-3-carboxylic acid** standard.
  - Dissolve the standard in 1 mL of a 50:50 (v/v) mixture of methanol and water to create a 1 mg/mL stock solution.
  - Perform serial dilutions of the stock solution with the initial mobile phase composition to achieve a final concentration of 1-10 µg/mL.
  - Filter the final solution through a 0.22 µm syringe filter before injection.

Liquid Chromatography

- Rationale: Reversed-phase chromatography is selected for its compatibility with ESI and its ability to retain and separate moderately polar compou **isochroman-3-carboxylic acid**. The use of a low pH mobile phase (ion suppression) is crucial for achieving good peak shape for acidic analytes b them in their neutral form.[12]
- Instrumentation and Conditions:

Parameter	Recommended Setting
HPLC System	High-performance or Ultra-high performance liquid chromatography (HPLC/UHPLC) system
Column	C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm particle size)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	5% B to 95% B over 10 minutes, hold for 2 minutes, then return to initial conditions
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

High-Resolution Mass Spectrometry

- Rationale: An Orbitrap or Q-TOF mass spectrometer is recommended to achieve the necessary mass accuracy (<5 ppm) for elemental compositio determination.[4] Data-dependent acquisition (DDA) is employed to trigger MS/MS scans on the most intense precursor ions for structural elucidati
- Instrumentation and Conditions:

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Parameter	Recommended Setting
Mass Spectrometer	Orbitrap or Q-TOF based HRMS instrument
Ionization Source	Electrospray Ionization (ESI)
Polarity	Negative and Positive modes (separate runs)
Capillary Voltage	3.5 kV (Positive), -3.0 kV (Negative)
Sheath Gas Flow Rate	40 arbitrary units
Auxiliary Gas Flow Rate	10 arbitrary units
Gas Temperature	320 °C
Full Scan (MS1) Range	m/z 50-500
MS1 Resolution	> 60,000
MS/MS (dd-MS2) Mode	Data-Dependent Acquisition (DDA)
Collision Energy	Stepped normalized collision energy (e.g., 15, 30, 45 eV)
MS2 Resolution	> 15,000

Data Analysis and Interpretation

Accurate Mass and Elemental Composition

The high-resolution full scan data is used to determine the accurate mass of the precursor ion. This experimentally measured mass is then used to ca the elemental composition. For **isochroman-3-carboxylic acid** ($C_{10}H_{10}O_3$), the theoretical exact mass of the $[M-H]^-$ ion is 177.0557. A measured ma a 5 ppm error window provides high confidence in the elemental formula.[4]

Fragmentation Analysis (MS/MS)

The MS/MS spectra provide structural information. For carboxylic acids, common fragmentation pathways include the loss of H_2O (18 Da) and CO_2 (4 [13][14] The fragmentation of the isochroman ring system will also yield characteristic product ions. The fragmentation of carboxylic acids can occur th cleavage and McLafferty rearrangement.[15]

Hypothetical Fragmentation Data for **Isochroman-3-carboxylic acid** $[M-H]^-$

Precursor Ion (m/z)	Fragment Ion (m/z)	Proposed Loss	Elemental Composition of Fragment	Mass Error (ppm)
177.0557	133.0659	CO_2	$C_9H_9O^-$	< 5
177.0557	159.0451	H_2O	$C_{10}H_7O_2^-$	< 5
133.0659	105.0709	CO	$C_7H_9^-$	< 5

```
digraph "Fragmentation Pathway" {
graph [splines=ortho, nodesep=0.4];
node [shape=record, style="rounded,filled", fillcolor="#F1F3F4", fontcolor="#202124", fontname="Arial", fonts
edge [fontname="Arial", fontsize=9, color="#EA4335"];

parent [label="{[M-H]⁻ | m/z 177.0557 | C₁₀H₉O₃⁻}"];
frag1 [label="{[M-H-CO₂]⁻ | m/z 133.0659 | C₉H₉O⁻}"];
frag2 [label="{[M-H-H₂O]⁻ | m/z 159.0451 | C₁₀H₇O₂⁻}"];
frag3 [label="{[C₉H₉O-CO]⁻ | m/z 105.0709 | C₇H₉⁻}"];
```

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```
parent -> frag1 [label="-CO₂"];
parent -> frag2 [label="-H₂O"];
frag1 -> frag3 [label="-CO"];
}
```

Caption: Proposed fragmentation pathway for **isochroman-3-carboxylic acid** in negative ion mode.

Method Validation

A self-validating system is crucial for trustworthy results. The analytical method should be validated according to ICH Q2(R2) or FDA guidelines.[16][1 validation parameters include:

- Specificity: The ability to assess the analyte unequivocally in the presence of other components. This is demonstrated by the separation of the anal potential impurities and by the high mass accuracy.
- Accuracy: The closeness of the test results to the true value. This can be assessed by analyzing a certified reference material or by spike/recovery experiments.
- Precision: The degree of scatter between a series of measurements. It is expressed as the relative standard deviation (RSD) and should be evalua both repeatability (intra-day) and intermediate precision (inter-day) levels.
- Linearity and Range: The ability to obtain test results that are directly proportional to the concentration of the analyte. A minimum of five concentrat should be used to establish the linear range.
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): The lowest concentration of the analyte that can be reliably detected and quantified, resp

Conclusion

High-resolution mass spectrometry coupled with liquid chromatography is an indispensable tool for the comprehensive characterization of **isochroma carboxylic acid**.[5][10] The protocols and guidelines presented in this application note provide a robust framework for researchers, scientists, and dr development professionals to confidently determine the elemental composition and structure of this important pharmaceutical building block. The inhe accuracy and sensitivity of HRMS ensure a high degree of confidence in the analytical results, which is critical for regulatory submissions and the ove development process.

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